

Toxicological Data for 4-Dibenzofuransulfonic Acid: A Review of Available Information

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Compound of Interest

Compound Name: 4-Dibenzofuransulfonic acid

Cat. No.: B15208226

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A comprehensive review of publicly available scientific literature and toxicological databases reveals a significant lack of specific toxicological data for **4-dibenzofuransulfonic acid**. To date, no detailed experimental studies on its acute or chronic toxicity, genotoxicity, carcinogenicity, or reproductive and developmental effects have been published. This absence of data prevents the creation of a detailed technical guide with quantitative data tables and experimental protocols as requested.

While direct data is unavailable, a qualitative understanding of potential hazards can be inferred by examining the toxicological profiles of the parent compound, dibenzofuran, and its structurally related derivatives. However, it is crucial to emphasize that such information should be interpreted with caution, as the addition of a sulfonic acid group can significantly alter the toxicokinetic and toxicodynamic properties of a molecule.

Toxicological Profile of Dibenzofuran and its Derivatives

Dibenzofuran, the core structure of **4-dibenzofuransulfonic acid**, is a heterocyclic organic compound. It is considered to be of relatively low toxicity.^{[1][2]} However, its chlorinated and polyfluorinated derivatives, such as polychlorinated dibenzofurans (PCDFs) and polyfluorinated dibenzofurans (PFDFs), are known persistent organic pollutants and are significantly more toxic.^{[3][4][5][6][7]}

Key toxicological concerns associated with halogenated dibenzofurans include:

- Dermal Toxicity: Chloracne is a hallmark sign of exposure to certain chlorinated dibenzofurans.[5]
- Immunotoxicity: These compounds can suppress the immune system.[6]
- Carcinogenicity: Some polychlorinated dibenzo-p-dioxins and dibenzofurans are classified as human carcinogens.[3][6]
- Reproductive and Developmental Toxicity: Adverse effects on reproduction and development have been observed in animal studies.[6]

The toxicity of these halogenated derivatives is often mediated through the aryl hydrocarbon (Ah) receptor, a signaling pathway involved in the regulation of gene expression.[3]

The Role of the Sulfonic Acid Group

The introduction of a sulfonic acid group to the dibenzofuran ring is expected to increase the water solubility of the compound. This alteration in physicochemical properties would likely lead to different absorption, distribution, metabolism, and excretion (ADME) profiles compared to the parent dibenzofuran. Sulfonation is a common metabolic pathway that generally leads to the detoxification and excretion of foreign compounds.[8] However, in some cases, sulfonation can also lead to the bioactivation of certain chemicals into more reactive and toxic metabolites.[8] Without experimental data, the toxicological impact of the sulfonic acid moiety on the dibenzofuran structure remains speculative.

Read-Across Approach in Toxicology

In the absence of experimental data for a specific chemical, a "read-across" approach is sometimes used in chemical risk assessment.[9][10][11][12][13] This method involves using toxicological data from structurally similar compounds (analogs) to predict the toxicity of the target chemical. A robust read-across assessment requires a thorough justification of the structural and toxicological similarities between the source and target chemicals.[10][12][13] Currently, no published read-across assessments for **4-dibenzofuransulfonic acid** are available.

Data Gaps and Future Research

The significant data gap regarding the toxicology of **4-dibenzofuransulfonic acid** highlights the need for future research. To adequately assess its potential risk to human health and the environment, the following studies would be necessary:

- Acute toxicity studies (oral, dermal, inhalation) to determine the short-term effects and lethal doses.
- Genotoxicity assays (e.g., Ames test, micronucleus assay) to evaluate the potential to cause DNA damage.
- Repeated dose toxicity studies to assess the effects of long-term exposure.
- Reproductive and developmental toxicity studies to investigate potential effects on fertility and offspring.
- Carcinogenicity bioassays to determine the potential to cause cancer.
- Toxicokinetic studies to understand the absorption, distribution, metabolism, and excretion of the compound.

Conclusion

Due to the lack of specific toxicological data for **4-dibenzofuransulfonic acid**, a detailed technical guide as requested cannot be provided. While information on the parent compound, dibenzofuran, and its more toxic halogenated derivatives offers some context, these data cannot be directly extrapolated. A comprehensive toxicological evaluation of **4-dibenzofuransulfonic acid** through experimental studies is required to fill the current data gap and enable a proper risk assessment. Researchers and drug development professionals should exercise caution and consider the need for de novo toxicological testing when handling or evaluating this compound.

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References

- 1. Dibenzofuran - Wikipedia [en.wikipedia.org]
- 2. ejchem.journals.ekb.eg [ejchem.journals.ekb.eg]
- 3. researchgate.net [researchgate.net]
- 4. atsdr.cdc.gov [atsdr.cdc.gov]
- 5. Human body burden of polychlorinated dibenzofurans associated with toxicity based on the yusho and yucheng incidents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Risk assessments of polychlorinated dibenzo- p-dioxins, polychlorinated dibenzofurans, and dioxin-like polychlorinated biphenyls in food - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Polyfluorinated dibenzodioxins and dibenzofurans--synthesis, analysis, formation and toxicology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Sulfonation in pharmacology and toxicology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Approaches for read-across in chemical risk assessment - ECETOC [ecetoc.org]
- 10. A strategy for structuring and reporting a read-across prediction of toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Guidance on the use of read-across for chemical safety assessment in food and feed - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Advancing the Science of a Read-across Framework for Evaluation of Data-poor Chemicals Incorporating Systematic and New Approach Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
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